

Methyl 4-aminobutanoate Hydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: **Methyl 4-aminobutanoate**

Cat. No.: **B1217889**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and optimal storage conditions for **Methyl 4-aminobutanoate** hydrochloride (CAS No: 13031-60-2). Understanding the chemical and physical stability of this compound is critical for ensuring its integrity, and reproducibility in research and pharmaceutical development. This document outlines recommended storage protocols, potential degradation pathways, and standardized methodologies for stability assessment.

Physicochemical Properties

Methyl 4-aminobutanoate hydrochloride is the hydrochloride salt of the methyl ester of gamma-aminobutyric acid (GABA). It is a white to almost white crystalline powder.[\[1\]](#)[\[2\]](#) Key physical and chemical data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₂ ClNO ₂	[3]
Molecular Weight	153.61 g/mol	[3]
Appearance	White to almost white powder or crystal	[1][2]
Melting Point	120-125 °C	[1]
Purity	>98% (HPLC)	[4]

Stability Profile and Storage Conditions

The stability of **Methyl 4-aminobutanoate** hydrochloride is influenced by temperature, moisture, and light. It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere, which can impact its long-term stability.[5]

Storage of Solid Compound

For long-term storage, the solid compound should be kept in a tightly sealed container in a cool, dry, and well-ventilated area.[6] To maximize shelf life, the following conditions are recommended:

Storage Condition	Duration	Notes
-20°C	≥ 3 years	Recommended for long-term storage.[4][7]
4°C	Not specified	Suitable for short-term storage; must be sealed and protected from moisture.[3]
Room Temperature	Not specified	Store in an inert atmosphere. [1]

Storage of Solutions

Solutions of **Methyl 4-aminobutanoate** hydrochloride are significantly less stable than the solid form and require colder storage temperatures to prevent degradation. It is advisable to prepare solutions fresh and store them in aliquots to avoid repeated freeze-thaw cycles.[\[8\]](#)

Storage Condition	Solvent	Duration
-80°C	In solvent	up to 6 months
-20°C	In solvent	up to 1 month

Note: The specific solvent was not consistently specified across sources, but DMSO is a common solvent for this compound.[\[7\]](#)

Incompatible Materials and Conditions to Avoid

To prevent degradation, avoid storing **Methyl 4-aminobutanoate** hydrochloride with the following:

- Strong oxidizing agents[\[5\]](#)
- Strong acids and bases[\[5\]](#)
- Sources of ignition[\[6\]](#)

Conditions to avoid include:

- Exposure to moist air or water[\[5\]](#)
- Excess heat[\[5\]](#)
- Dust formation[\[5\]](#)

Experimental Protocols for Stability Assessment

The following are detailed methodologies for key stability-indicating experiments, adapted from international guidelines such as those from the International Council for Harmonisation (ICH).

Thermal Stability (Thermogravimetric Analysis - TGA)

Objective: To determine the thermal decomposition profile of **Methyl 4-aminobutanoate hydrochloride**.

Methodology:

- Calibrate the Thermogravimetric Analyzer (TGA) according to the manufacturer's instructions.
- Place a small, accurately weighed sample (5-10 mg) of **Methyl 4-aminobutanoate hydrochloride** into a tared TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample under a controlled inert atmosphere (e.g., nitrogen) at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 25 °C to 300 °C).
- Continuously monitor and record the sample weight as a function of temperature.
- The temperature at which significant weight loss occurs indicates thermal decomposition.

Hydrolytic Stability

Objective: To assess the stability of **Methyl 4-aminobutanoate** hydrochloride in the presence of water.

Methodology:

- Prepare solutions of **Methyl 4-aminobutanoate** hydrochloride at a known concentration in purified water.
- Divide the solution into multiple sealed vials.
- Store the vials at various temperatures (e.g., 25°C, 40°C, and 60°C).
- At specified time points (e.g., 0, 1, 2, 4, and 8 weeks), withdraw a vial from each temperature condition.

- Analyze the samples using a validated stability-indicating HPLC method to determine the concentration of the parent compound and the presence of any degradation products.
- Calculate the rate of degradation at each temperature.

Photostability

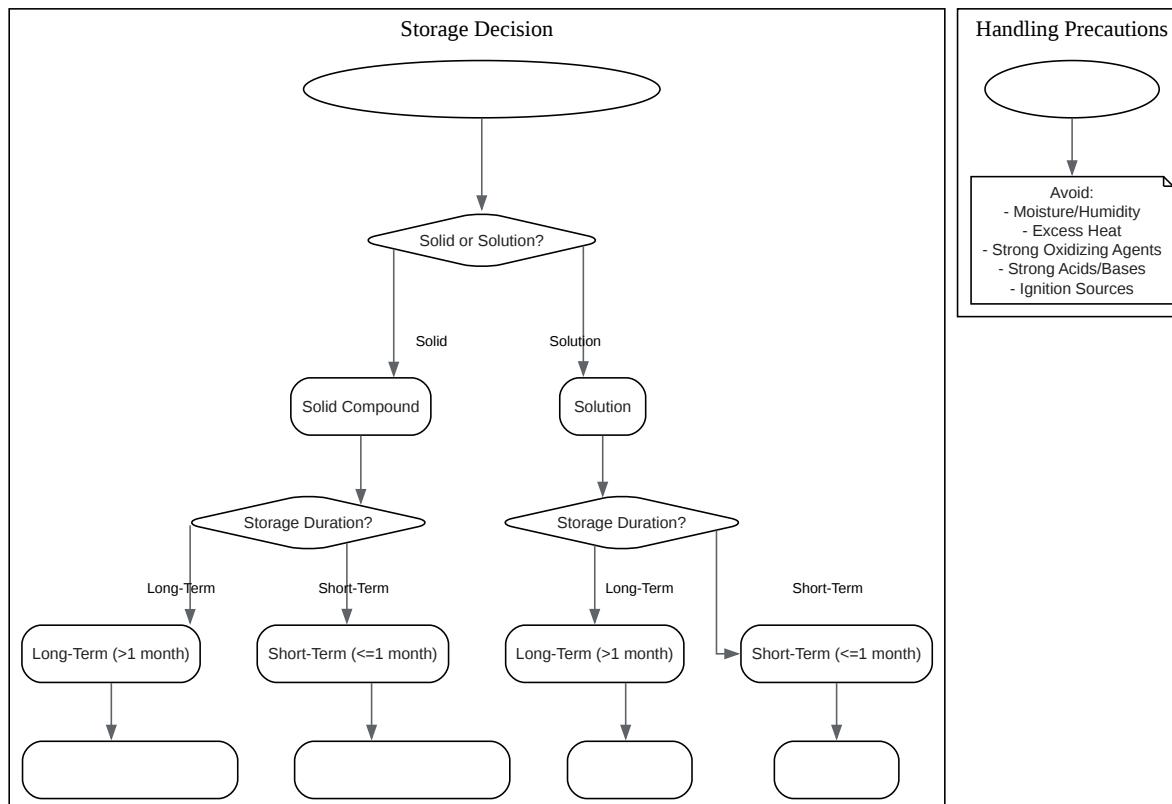
Objective: To evaluate the effect of light exposure on the stability of **Methyl 4-aminobutanoate hydrochloride**. This protocol is based on ICH Q1B guidelines.[\[9\]](#)[\[10\]](#)

Methodology:

- Expose a sample of the solid compound and a solution in a chemically inert, transparent container to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- A dark control sample, wrapped in aluminum foil to protect it from light, should be stored under the same temperature and humidity conditions.[\[5\]](#)
- After the exposure period, analyze both the exposed and control samples by a validated stability-indicating HPLC method.
- Compare the results to determine the extent of photodegradation. Assess any changes in physical properties such as appearance and color.

Logical Workflow for Storage and Handling

The following diagram illustrates the decision-making process for the appropriate storage and handling of **Methyl 4-aminobutanoate hydrochloride** to ensure its stability.

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